

# Application Notes & Protocols for (S)-4-Methoxydalbergione in Cancer Cell Line Research

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## Compound of Interest

Compound Name: (S)-4-Methoxydalbergione

CAS No.: 2543-95-5

Cat. No.: B161816

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**(S)-4-Methoxydalbergione**, also referred to as 4-MD or 4MOD, is a naturally occurring flavonoid compound isolated from plants such as *Dalbergia odorifera* and *Dalbergia sissoo* Roxb.[1][2][3] Emerging research has highlighted its potential as a potent anticancer agent, demonstrating significant efficacy in various cancer cell lines.[3] Studies have shown that 4-MD exerts its antitumor effects by inhibiting cell proliferation, migration, and invasion while inducing programmed cell death (apoptosis) and autophagy.[1][2] Its mechanisms of action involve the modulation of several critical signaling pathways implicated in tumorigenesis, including the JAK2/STAT3, Akt/ERK, and NF- $\kappa$ B pathways.[1][2][3] These findings suggest that **(S)-4-Methoxydalbergione** is a promising candidate for further investigation in cancer therapy.

## Biological Activities and Mechanisms of Action

**(S)-4-Methoxydalbergione** has been shown to inhibit the growth and progression of multiple cancers through distinct molecular mechanisms.

- Osteosarcoma:** In human osteosarcoma cells, 4-MD suppresses cell growth and induces apoptosis.[1] The underlying mechanism involves the inhibition of the JAK2/STAT3 signaling pathway, leading to the downregulation of anti-apoptotic proteins such as Bcl-2, Bcl-xL, and Survivin, and the upregulation of apoptotic proteins like procaspase-3 and PARP.[1] Furthermore, 4-MD inactivates mitogen-activated protein kinases (MAPKs) and the transcription factor CREB.[1] In vivo studies using a mice xenograft model have confirmed its ability to inhibit tumor growth.[1]
- Bladder Cancer:** Research on human bladder cancer cell lines (J82 and UMUC3) reveals that 4-MD inhibits proliferation, migration, and invasion while inducing both apoptosis and autophagy.[2] The anticancer effects in this context are associated with the suppression of the Akt/ERK signaling pathway.[2][3]
- Esophageal Carcinoma:** In esophageal cancer cells (ECA-109 and KYSE-105), 4-MD significantly inhibits cell proliferation and migration.[3][4] This effect is achieved by inactivating the NF-κB signaling pathway, which in turn decreases the production of inflammatory cytokines like TNF-α and PGE2 and downregulates the expression of proliferation-associated proteins such as cyclin D1, CDK1, and PCNA.[3][4]
- Astrogloma:** Studies have also reported that 4-MD can effectively arrest the cell cycle in the G2 phase in human astrogloma cells and regulate genes involved in the p53, TNF, and MAPK signaling pathways.[3]

## Data Presentation: In Vitro Efficacy

The following tables summarize the quantitative data from studies on **(S)-4-Methoxydalbergione**'s effects on cancer cell lines.

Table 1: IC50 Values of **(S)-4-Methoxydalbergione** in Cancer Cell Lines

Cell Line	Cancer Type	IC50 Value	Treatment Duration	Citation
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| ECA-109 | Esophageal Carcinoma | 15.79 µmol/L | 24 hours [\[\[4\]](#) |

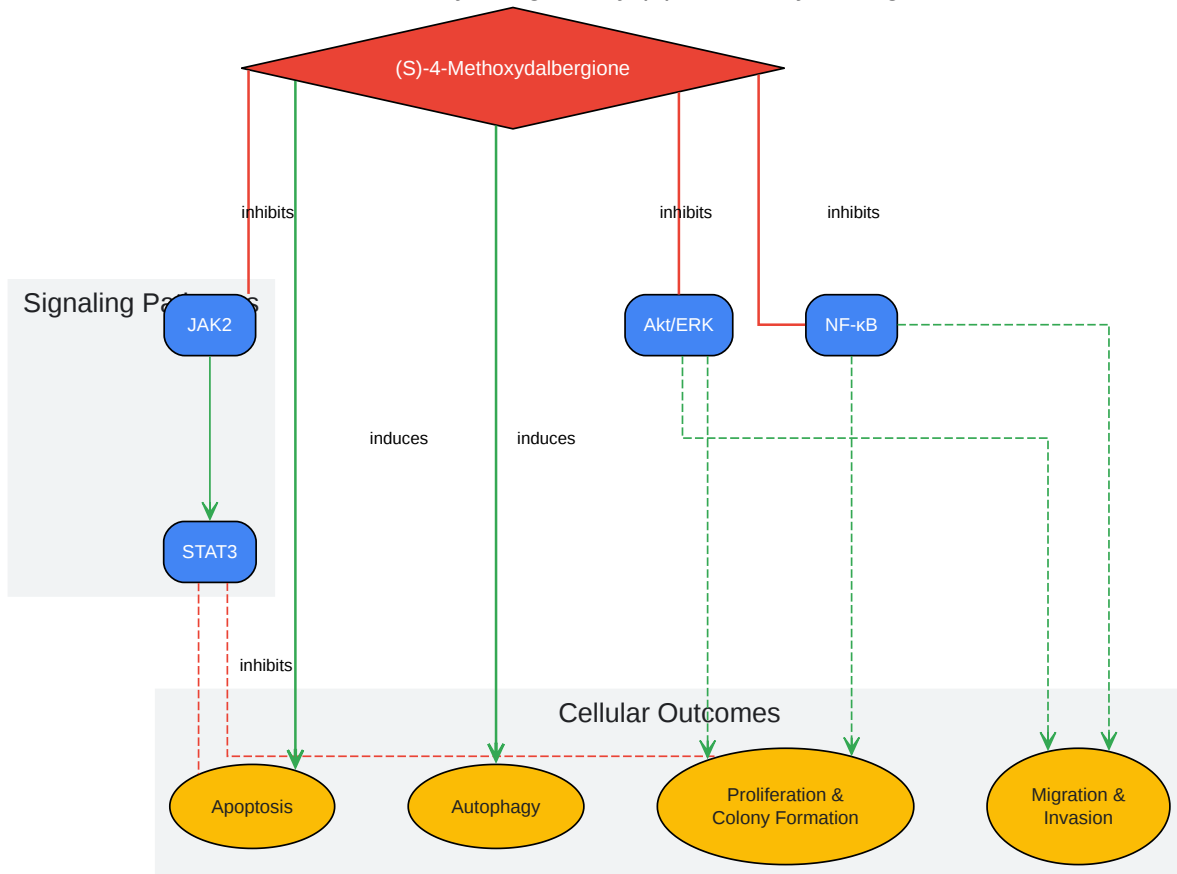
Table 2: Summary of Molecular Effects of **(S)-4-Methoxydalbergione** Treatment

Cancer Type	Key Proteins/Pathways Affected	Observed Effect	Citation
Osteosarcoma	p-JAK2, p-STAT3	Inhibition/Downregulation	<a href="#">[1]</a>
	Bcl-2, Bcl-xL, Survivin	Downregulation	<a href="#">[1]</a>
	Procaspase-3, PARP	Upregulation of cleavage	<a href="#">[1]</a>
Bladder Cancer	Akt/ERK Pathway	Inhibition/Suppression	<a href="#">[2]</a>
Esophageal Carcinoma	NF-κB Pathway	Inactivation	<a href="#">[3]</a> <a href="#">[4]</a>
	Cyclin D1, CDK1, PCNA	Downregulation	<a href="#">[4]</a>

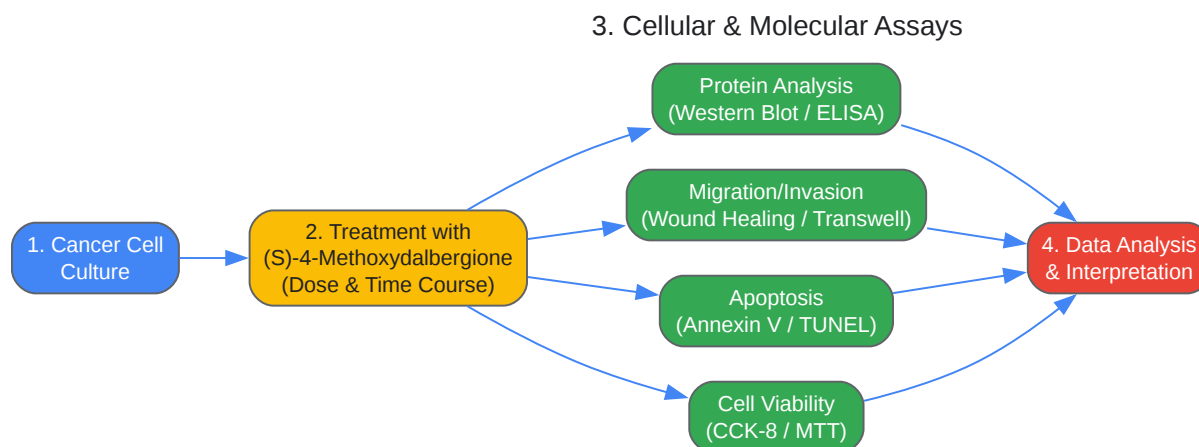
| | TNF-α, PGE2 | Decreased Production [\[\[3\]](#)[\[4\]](#) |

## Visualizations: Pathways and Workflows

Molecular Pathways Targeted by (S)-4-Methoxydalbergione



## General Experimental Workflow for Evaluating 4-MD



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## References

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